

Ruthenium(III) chloride crystal structure and polymorphs

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ruthenium(III) chloride

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A Comprehensive Technical Guide to the Crystal Structure and Polymorphs of **Ruthenium(III) Chloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the crystal structure and polymorphic forms of **Ruthenium(III) chloride** (RuCl_3). Anhydrous RuCl_3 is a material of significant interest in condensed matter physics and materials science, particularly for its intriguing magnetic properties and potential applications in quantum computing. This document summarizes the key crystallographic data, details experimental protocols for synthesis and characterization, and illustrates the relationships between its polymorphs.

Introduction to Ruthenium(III) Chloride Polymorphs

Anhydrous **Ruthenium(III) chloride** is known to exist in at least two distinct polymorphs: the thermodynamically stable α -form and the metastable β -form.^{[1][2]} These polymorphs exhibit different crystal structures and, consequently, distinct physical properties. The α -polymorph is a layered material with a honeycomb lattice of ruthenium ions, which has garnered significant attention as a candidate material for realizing the Kitaev quantum spin liquid state.^{[3][4]} The β -polymorph, in contrast, features a one-dimensional chain-like structure.^{[1][2]}

Crystal Structure and Quantitative Data

The crystallographic details of the α and β polymorphs of RuCl_3 are summarized in the tables below. It is noteworthy that the crystal structure of $\alpha\text{-RuCl}_3$ has been a subject of considerable research, with different space groups reported depending on the temperature and sample quality. At room temperature, the structure is generally described as monoclinic, which undergoes a transition to a rhombohedral or another monoclinic phase at low temperatures.[\[4\]](#)
[\[5\]](#)

Table 1: Crystallographic Data for α -Ruthenium(III) Chloride

Temperature	Crystal System	Space Group	a (Å)	b (Å)	c (Å)	α (°)	β (°)	γ (°)	Reference
Room Temp.	Monoclinic	C2/m	5.9731 (5)	10.346 06(21)	6.0385 (5)	90	108.83 14(14)	90	[6]
Room Temp.	Trigonal	P3 ₁ 12	6.06	6.06	19.92	90	90	120	[7]
Low Temp.	Monoclinic	C2/m	~5.98	~10.35	~6.01	90	~108.8	90	[4]
Low Temp.	Rhombohedral	R-3	-	-	-	-	-	-	[4] [5]

Table 2: Crystallographic Data for β -Ruthenium(III) Chloride

Temperature	Crystal System	Space Group	a (Å)	b (Å)	c (Å)	α (°)	β (°)	γ (°)	Reference
Room Temp.	Hexagonal	P6 ₃ /m cm	5.68	10.77	6.24	90	90.17	90	[8]
Room Temp.	Trigonal	P-3c1	-	-	-	-	-	-	[1]

Experimental Protocols

Synthesis of α - RuCl_3 Single Crystals by Chemical Vapor Transport (CVT)

This protocol describes a common method for growing high-quality single crystals of α - RuCl_3 .

[\[4\]](#)[\[9\]](#)[\[10\]](#)

Materials and Equipment:

- High-purity RuCl_3 powder
- Quartz ampoule (e.g., 15 cm length, 1 cm inner diameter)
- Two-zone tube furnace
- Vacuum pump capable of reaching $< 10^{-3}$ mbar
- Oxy-hydrogen torch for sealing the ampoule

Procedure:

- Place a quartz boat containing 0.5 - 1.0 g of high-purity RuCl_3 powder at one end of the quartz ampoule.
- Evacuate the ampoule to a pressure of approximately 3×10^{-3} mbar to remove air and moisture.[\[11\]](#)
- Seal the ampoule under vacuum using an oxy-hydrogen torch.
- Place the sealed ampoule in a two-zone tube furnace. Position the end with the RuCl_3 powder in the hotter zone (source) and the empty end in the cooler zone (sink).
- Set the temperature of the source zone to 1000°C and the sink zone to 750°C .[\[9\]](#) The temperature gradient drives the transport of RuCl_3 from the source to the sink.
- Maintain these temperatures for a period of 48-72 hours. During this time, RuCl_3 will sublime and recrystallize in the cooler zone, forming thin, plate-like single crystals.

- After the growth period, the furnace is cooled down to room temperature. The ampoule can then be carefully removed and broken to harvest the α - RuCl_3 crystals.

Synthesis of β - RuCl_3

The β -polymorph is typically synthesized at lower temperatures than the α -form.[\[12\]](#)

Procedure:

- Anhydrous RuCl_3 is heated in a sealed, evacuated silica tube.
- The synthesis is carried out at a temperature between 600-650 K.[\[12\]](#)
- At these temperatures, the β -polymorph is formed. It is important to note that heating β - RuCl_3 to temperatures above 700 K will cause an irreversible transformation to the α -polymorph.[\[2\]](#)[\[12\]](#)

Characterization by Single-Crystal X-ray Diffraction (XRD)

This protocol outlines the general steps for determining the crystal structure of a synthesized RuCl_3 crystal.[\[13\]](#)

Equipment:

- Single-crystal X-ray diffractometer equipped with a monochromatic X-ray source (e.g., Mo $K\alpha$ radiation, $\lambda = 0.7107 \text{ \AA}$)[\[13\]](#)
- Goniometer head
- Cryostat for low-temperature measurements

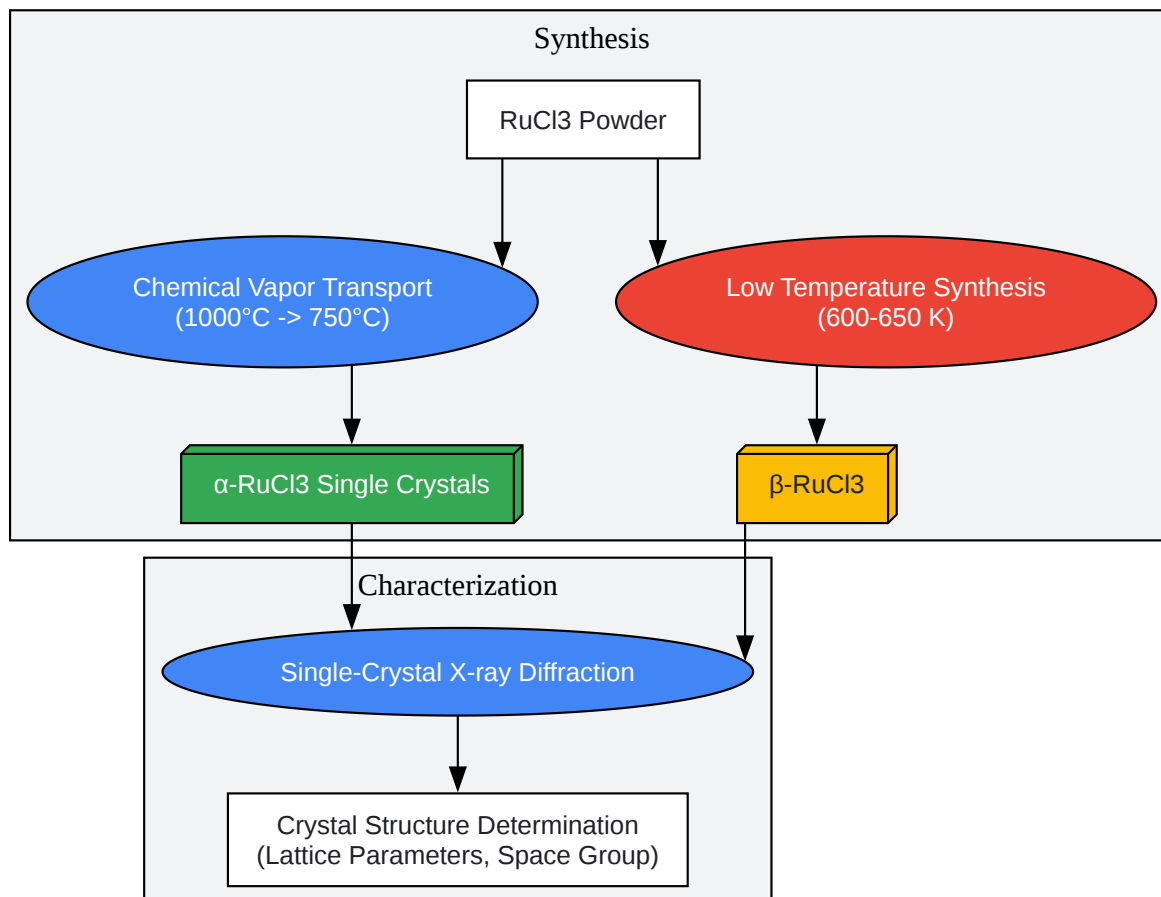
Procedure:

- A suitable single crystal of RuCl_3 is selected and mounted on the goniometer head.
- The crystal is centered in the X-ray beam.

- The diffractometer collects a series of diffraction patterns by rotating the crystal through a range of angles. The interaction of the X-ray beam with the crystal lattice produces a unique diffraction pattern of spots.
- The positions and intensities of the diffracted beams are recorded by a detector.
- This data is then used to determine the unit cell dimensions and the space group of the crystal.
- For low-temperature studies, a cryostat is used to cool the crystal to the desired temperature, and the data collection process is repeated to investigate any temperature-dependent structural phase transitions.
- The collected data is processed using specialized software to solve and refine the crystal structure, which involves determining the positions of the Ru and Cl atoms within the unit cell.^[13]

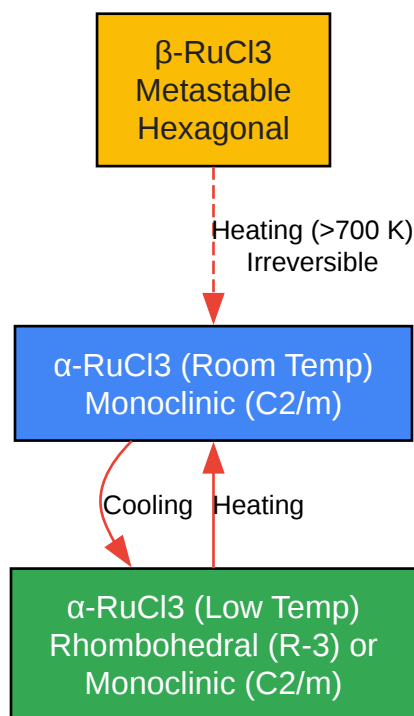
Visualization of Workflow and Structural Relationships

The following diagrams, created using the DOT language, illustrate the experimental workflow for synthesizing and characterizing RuCl₃ polymorphs and the relationship between the different forms.



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Caption: Experimental workflow for the synthesis and characterization of RuCl₃ polymorphs.



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Caption: Relationship between the different polymorphs and phases of RuCl₃.

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- To cite this document: BenchChem. [Ruthenium(III) chloride crystal structure and polymorphs]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b052779#ruthenium-iii-chloride-crystal-structure-and-polymorphs>]

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